N-Biotin-N-bis(PEG4-acid) stability and storage conditions

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Compound of Interest

Compound Name: N-Biotin-N-bis(PEG4-acid)

Cat. No.: B8106082

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Technical Support Center: N-Biotin-N-bis(PEG4-acid)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **N-Biotin-N-bis(PEG4-acid)**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **N-Biotin-N-bis(PEG4-acid)**?

A1: For long-term stability, solid **N-Biotin-N-bis(PEG4-acid)** should be stored at -20°C in a desiccated, dark environment.[1][2][3] Several suppliers indicate that the compound is stable for up to three years under these conditions.[3]

Q2: Can I store the solid compound at a different temperature for a short period?

A2: Yes, for short-term storage (days to weeks), temperatures of 0-4°C are acceptable.[1] The compound is generally stable at ambient temperatures for the duration of shipping.[2]

Q3: How should I handle the vial upon receiving it and before use?







A3: To prevent moisture condensation, which can affect the stability of the compound, it is critical to allow the vial to equilibrate to room temperature before opening.[1] If the powder has become entrapped in the cap during shipment, briefly centrifuge the vial to collect all the material at the bottom.[4]

Q4: What is the recommended way to store **N-Biotin-N-bis(PEG4-acid)** in solution?

A4: Once dissolved, the stability of **N-Biotin-N-bis(PEG4-acid)** can be compromised. It is best to prepare solutions immediately before use. If a stock solution is necessary, it should be prepared in a dry, amine-free organic solvent like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO). For extended storage, it is recommended to aliquot the solution and store it at -80°C for up to one year.[3]

Q5: What are the potential degradation pathways for N-Biotin-N-bis(PEG4-acid)?

A5: While specific degradation pathways for this exact molecule are not extensively published, based on its structure, potential degradation can occur through:

- Hydrolysis: The amide bond linking the biotin to the PEG spacer can be susceptible to hydrolysis, especially at extreme pH values.
- Oxidation of the PEG chain: The polyethylene glycol (PEG) chain can undergo oxidative degradation, particularly at elevated temperatures in the presence of oxygen (air).[5][6][7] This can lead to chain scission and the formation of various byproducts, including esters.[5]
- Photodegradation: Biotin in solution can be sensitive to UV light.[8]

Troubleshooting Guide

Troubleshooting & Optimization

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| Issue | Possible Cause | Troubleshooting Steps |
|---|--|--|
| Low or no biotinylation of the target molecule. | Degradation of N-Biotin-N- bis(PEG4-acid). | 1. Ensure the compound has been stored correctly at -20°C in a desiccated environment. 2. Always allow the vial to warm to room temperature before opening to prevent moisture contamination. 3. Prepare solutions fresh for each experiment. If using a stock solution, ensure it was stored properly at -80°C and has not undergone multiple freeze-thaw cycles. |
| Inactive carboxylic acid groups. | 1. Confirm that the coupling reagents (e.g., EDC, HATU) are fresh and active. 2. Optimize the reaction pH. The reaction of carboxylic acids with primary amines is typically more efficient at a slightly acidic to neutral pH (around 6-7.5) for the activation step, followed by the addition of the amine at a slightly more basic pH (7.5-8.5). | |
| Inconsistent experimental results. | Variability in the quality of N-Biotin-N-bis(PEG4-acid). | 1. Purchase the compound from a reputable supplier that provides a certificate of analysis with purity data. 2. Perform a quality control check on a new batch of the reagent before use in critical experiments. This can be a simple functional test, such as |



| | | labeling a known protein and detecting the biotinylation. | |
|---|-----------------------------|--|--|
| Precipitation of the compound in aqueous buffers. | Limited aqueous solubility. | 1. While the PEG spacer enhances water solubility, high concentrations may still lead to precipitation. Prepare a concentrated stock solution in an organic solvent like DMSO or DMF and then add it to the aqueous reaction buffer. Ensure the final concentration of the organic solvent does not interfere with your experiment. | |

Stability Data Summary

Currently, there is a lack of publicly available, specific quantitative stability data for **N-Biotin-N-bis(PEG4-acid)**. The following table summarizes the general storage recommendations from various suppliers.

| Storage Condition | Form | Duration | Temperature | Reference |
|----------------------|----------------|---------------|-------------|-----------|
| Long-term | Solid (Powder) | Years | -20°C | [1][2][3] |
| Short-term | Solid (Powder) | Days to Weeks | 0-4°C | [1] |
| In Solvent | Solution | Up to 1 year | -80°C | [3] |

Experimental Protocols Protocol for Stability Assessment of N-Biotin-N-bis(PEG4-acid) via Forced Degradation and HPLC Analysis

This protocol outlines a general procedure for assessing the stability of **N-Biotin-N-bis(PEG4-acid)** under various stress conditions.



- 1. Materials and Reagents:
- N-Biotin-N-bis(PEG4-acid)
- HPLC-grade water, acetonitrile, and methanol
- Trifluoroacetic acid (TFA) or formic acid
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Hydrogen peroxide (H₂O₂) for oxidative stress
- · UV lamp for photostability testing
- HPLC system with a UV or Charged Aerosol Detector (CAD)
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 3.5 μm)
- pH meter
- Incubator/oven
- Photostability chamber
- 2. Preparation of Stock and Working Solutions:
- Prepare a stock solution of N-Biotin-N-bis(PEG4-acid) at a concentration of 1 mg/mL in a suitable solvent (e.g., DMSO or water).
- Prepare working solutions by diluting the stock solution with the relevant stress medium to a final concentration suitable for HPLC analysis (e.g., 100 μg/mL).
- 3. Forced Degradation Studies:
- Acidic Hydrolysis: Incubate the working solution in 0.1 M HCl at 60°C for 24, 48, and 72 hours.
- Alkaline Hydrolysis: Incubate the working solution in 0.1 M NaOH at 60°C for 24, 48, and 72 hours.



- Oxidative Degradation: Treat the working solution with 3% H₂O₂ at room temperature for 24, 48, and 72 hours.
- Thermal Degradation: Expose the solid compound and a working solution to 60°C in an oven for 1, 3, and 7 days.
- Photostability: Expose the solid compound and a working solution to a UV lamp (e.g., 254 nm) in a photostability chamber for a defined period.
- Control Sample: Prepare a control sample by diluting the stock solution in the same solvent and storing it at -20°C.

4. HPLC Analysis:

- Mobile Phase: A typical mobile phase for biotin analysis is a gradient of water with 0.1% TFA (Mobile Phase A) and acetonitrile with 0.1% TFA (Mobile Phase B).[9][10]
- Gradient Elution: A suitable gradient might be:

0-5 min: 95% A, 5% B

5-25 min: Gradient to 50% A, 50% B

25-30 min: Gradient to 95% A, 5% B

30-35 min: Re-equilibration at 95% A, 5% B

Flow Rate: 1.0 mL/min

Detection Wavelength: 210-220 nm (for UV detection)[10]

Injection Volume: 20 μL

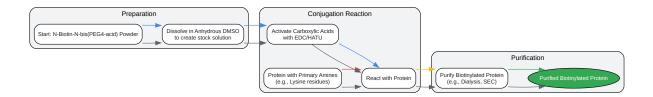
 Analysis: Inject the control and stressed samples into the HPLC system. Monitor for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent compound.

5. Data Interpretation:



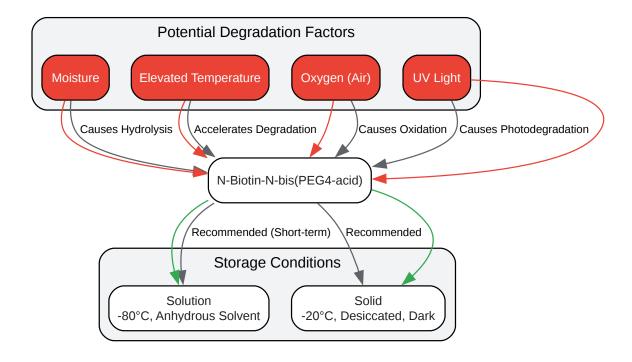
- Calculate the percentage degradation of N-Biotin-N-bis(PEG4-acid) in each stressed sample relative to the control sample.
- The appearance of new peaks indicates the formation of degradation products.

Visualizations



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Caption: Experimental workflow for protein biotinylation.





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Caption: Factors influencing the stability of the compound.

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